

Ftaxilide purity verification methods

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ftaxilide

CAS No.: 19368-18-4

Cat. No.: S003711

Get Quote

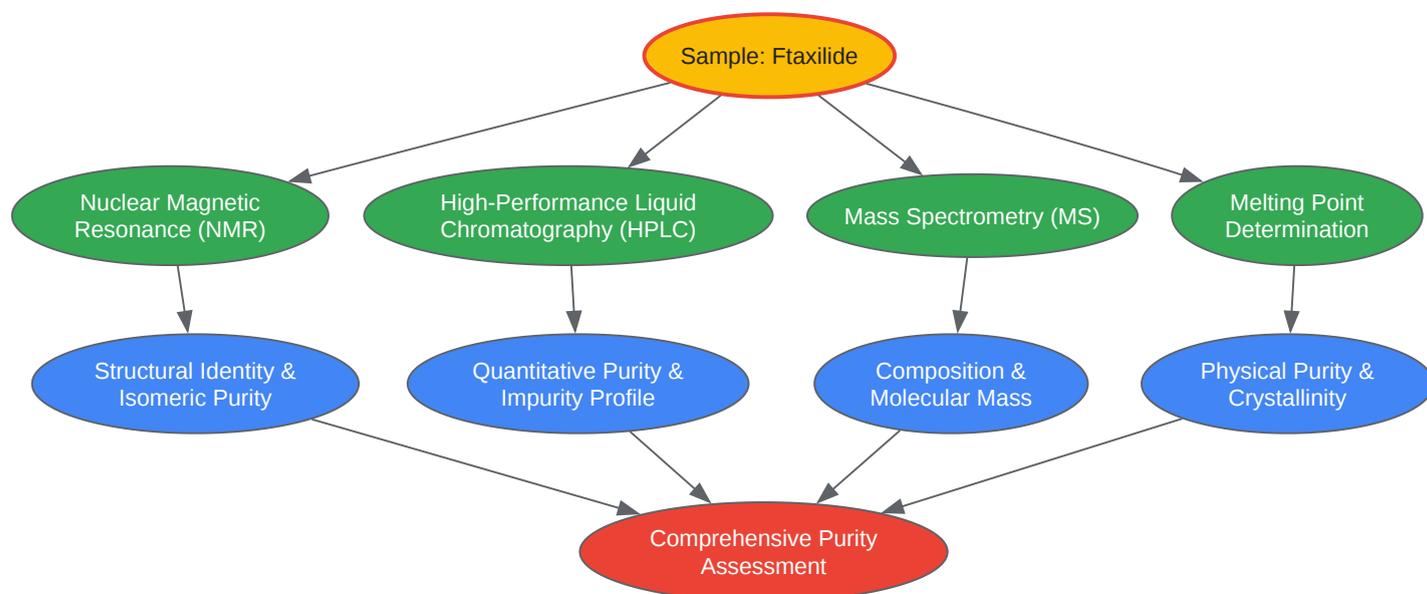
Ftaxilide: Key Chemical Identifiers

Before conducting experiments, you can confirm you have the correct compound using these basic identifiers from supplier databases [1] [2] [3]:

Property	Description
CAS Number	19368-18-4 [1] [2] [4]
Molecular Formula	C ₁₆ H ₁₅ NO ₃ [2] [4] [3]
Molecular Weight	269.30 g/mol [2] [4] [3]
Synonyms	Histanorm [3]
Appearance	White to off-white solid [2] [3]
SMILES	O=C(O)C1=CC=CC=C1C(NC2=C(C)C=CC=C2C)=O [2]
Handling Note	For research use only; not for human consumption [2] [3]

A Framework for Purity Verification

Without specific protocols for **Ftaxilide**, the general approach to small molecule purity verification relies on a combination of analytical techniques. The diagram below illustrates how these methods work together in a logical workflow.



[Click to download full resolution via product page](#)

The methods referenced in the diagram are standard for pharmaceutical analysis, though the search results did not contain specific experimental parameters for **Ftaxilide**.

- **Structural Confirmation:** Techniques like ^1H NMR are used to verify the molecular structure of a compound [4]. A published spectrum for **Ftaxilide** (CAS 19368-18-4) is listed, which you could use as a reference to compare against your own sample's spectrum [4].
- **Purity and Impurity Profiling:** **Chromatographic methods** like HPLC are the standard for separating and quantifying the main compound from its impurities. The search results did not provide a specific HPLC method for **Ftaxilide**.
- **Composition and Mass Analysis:** **Mass Spectrometry** confirms the molecular weight of the compound and its fragments. The search results confirm the theoretical molecular weight of **Ftaxilide** is 269.30 g/mol [2] [4] [3], which is the value your MS data should reflect.
- **Physical Property Checks:** **Melting point determination** is a classical method to assess the purity and crystallinity of a solid compound. A sharp, well-defined melting point that matches the literature

value is a good initial indicator of purity.

Troubleshooting Common Scenarios

Here are answers to potential FAQs based on common laboratory challenges:

- **Low Purity by HPLC:** If your sample shows numerous or large impurity peaks, consider purifying it using standard techniques like **recrystallization** (common for solid compounds) or preparatory-scale HPLC. The solvent DMSO is commonly used to dissolve **Ftaxilide** for experiments [2] [3].
- **NMR Spectrum Doesn't Match:** First, ensure your sample is pure. Impurities can distort the spectrum. If the problem persists, verify the solvent used for the reference spectrum and that your instrument is correctly calibrated.
- **Unexpected Analytical Results:** Consistently confirm the identity of your material against its basic chemical descriptors (CAS number, molecular formula, etc.) [1] [2] [3] to rule out issues with the starting material itself.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Ftaxilide - SAS [sas.cmdm.tw]
2. Ftaxilide | Antituberculosis Agent [medchemexpress.com]
3. (Histanorm) has antibacterial property, used as antiseptic. Ftaxilide [targetmol.com]
4. Ftaxilide(19368-18-4) 1H NMR spectrum [chemicalbook.com]

To cite this document: Smolecule. [Ftaxilide purity verification methods]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b003711#ftaxilide-purity-verification-methods>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com